

Introduction: A Paradigm Shift in Immuno-Oncology

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Compound of Interest

Compound Name: ADU-S100 (disodium salt)

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The advent of immunotherapy has fundamentally altered the landscape of cancer treatment. However, systemic administration of potent immunomodulators often faces a difficult balance between efficacy and toxicity. Intratumoral (i.t.) immunotherapy represents a strategic evolution, designed to deliver immune-activating agents directly into the tumor microenvironment (TME). [1][2] This approach aims to maximize local drug concentration and bioavailability, thereby igniting a robust, localized anti-tumor response that can mature into systemic immunity, all while minimizing the potential for immune-related adverse events elsewhere in the body. [1][3]

ADU-S100 (also known as MIW815) is a first-in-class synthetic cyclic dinucleotide (CDN) developed as a direct agonist for the Stimulator of Interferon Genes (STING) protein. The STING pathway is a critical component of the innate immune system responsible for detecting cytosolic DNA, a danger signal often present in the context of infection or cellular damage, such as that occurring within a tumor. [4][5] By administering ADU-S100 directly into a tumor, the goal is to artificially trigger this potent, localized innate immune cascade, effectively transforming an immunologically "cold" tumor into a "hot" one, thereby making it susceptible to immune-mediated destruction.

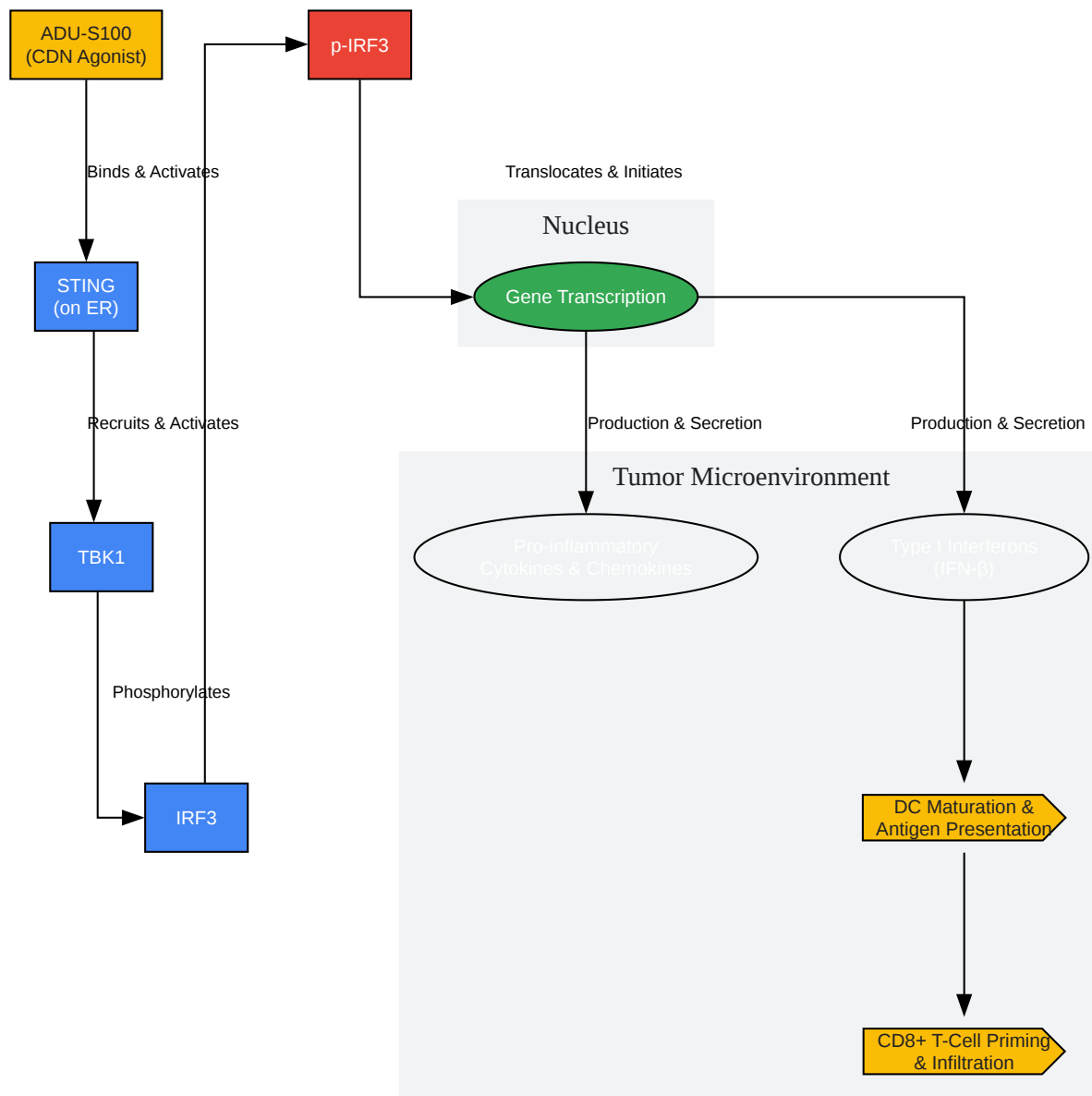
This guide provides a comprehensive overview of the scientific rationale, preclinical and clinical background, and detailed protocols for the intratumoral application of ADU-S100 for research

and drug development professionals.

Mechanism of Action: Unleashing Anti-Tumor Immunity via the STING Pathway

The efficacy of ADU-S100 is rooted in its ability to potently activate the STING signaling pathway, which serves as a crucial bridge between the innate and adaptive immune systems. [5]

- **Direct STING Activation:** In the canonical pathway, the enzyme cyclic GMP-AMP synthase (cGAS) detects double-stranded DNA in the cytoplasm and synthesizes the endogenous STING ligand, cGAMP.[4][6] ADU-S100, as a synthetic CDN, bypasses the need for cGAS activation and directly binds to and activates the STING protein, which resides on the membrane of the endoplasmic reticulum.[7][8]
- **Downstream Signaling Cascade:** Upon binding ADU-S100, STING undergoes a conformational change and translocates from the ER to the Golgi apparatus.[4] This initiates a downstream signaling cascade, primarily through the recruitment and activation of TANK-binding kinase 1 (TBK1). TBK1, in turn, phosphorylates the transcription factor Interferon Regulatory Factor 3 (IRF3).[8][9]
- **Cytokine and Chemokine Production:** Activated IRF3 translocates to the nucleus, driving the transcription and subsequent production of Type I interferons (IFN- α/β).[4][8] This signaling also leads to the production of a host of other pro-inflammatory cytokines and chemokines, such as TNF α , IL-6, and CCL-2.[10]
- **Orchestration of the Anti-Tumor Response:** The release of Type I IFNs is the critical event linking STING activation to a productive anti-tumor response. IFNs promote the maturation and activation of antigen-presenting cells (APCs), particularly dendritic cells (DCs).[4] These activated DCs increase their expression of co-stimulatory molecules, process tumor-associated antigens more effectively, and migrate to draining lymph nodes to prime naïve CD8⁺ T-cells.[4] The resulting tumor-specific cytotoxic T-lymphocytes (CTLs) then traffic to the tumor site to recognize and eliminate cancer cells. This localized inflammation can also lead to the destruction of distant, non-injected lesions—a phenomenon known as the abscopal effect.[11][8]



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Figure 1: ADU-S100 Mechanism of Action via the STING Pathway.

Summary of Preclinical and Clinical Findings

The intratumoral administration of ADU-S100 has been evaluated in numerous preclinical models and human clinical trials, providing a strong foundation for its application.

Preclinical Evidence: In various murine tumor models, including melanoma, colon, breast, and pancreatic cancers, i.t. injection of ADU-S100 resulted in significant inhibition of tumor growth and, in some cases, complete tumor regression. Crucially, these studies demonstrated that STING agonism generated systemic anti-tumor immunity, leading to the rejection of distant, non-injected tumors and the establishment of long-term immunological memory.[\[8\]](#) This anti-tumor activity was shown to be dependent on CD8⁺ T-cells.[\[4\]](#)

Clinical Trial Data: The first-in-human Phase I dose-escalation study evaluated single-agent ADU-S100 in 47 patients with advanced/metastatic solid tumors or lymphomas.[\[11\]](#)[\[12\]](#) The findings were pivotal:

- **Safety:** The treatment was well-tolerated, and a maximum tolerated dose (MTD) was not reached at doses up to 6,400 µg.[\[11\]](#)[\[13\]](#) The most common treatment-related adverse events were pyrexia, chills, and injection-site pain.[\[11\]](#)[\[12\]](#)
- **Pharmacokinetics:** ADU-S100 was rapidly absorbed from the injection site and cleared from plasma, with a terminal half-life of approximately 24 minutes.[\[11\]](#)[\[14\]](#) This rapid clearance underscores the rationale for local i.t. delivery to achieve a high therapeutic index.
- **Efficacy & Pharmacodynamics:** While single-agent clinical activity was limited, with one confirmed partial response, there was clear evidence of systemic immune activation.[\[11\]](#)[\[13\]](#) This included increases in plasma inflammatory cytokines and expansion of peripheral blood T-cell clones.[\[11\]](#)[\[12\]](#) Furthermore, 94% of evaluable injected lesions either stabilized or decreased in size.[\[11\]](#)[\[12\]](#)

Subsequent Phase Ib trials have explored ADU-S100 in combination with immune checkpoint inhibitors like spartalizumab (anti-PD-1) and ipilimumab (anti-CTLA-4), based on the strong preclinical rationale that STING activation can render tumors more susceptible to checkpoint blockade.[\[8\]](#)[\[15\]](#)[\[16\]](#)

Parameter	Clinical Trial Reported Values	Reference
Dose Range (Single Agent)	50 µg to 6,400 µg per injection	[11][12]
Dose Range (Combination)	50 µg to 3,200 µg per injection	[8]
Dosing Schedule	Weekly injections for 3 weeks, followed by 1 week off	[11][13]
Weekly on Days 1, 8, 15 of a 28-day cycle	[15]	
Once every 4 weeks	[8]	
Injection Volume	Dependent on lesion diameter:	[11][8]
10–25 mm	0.5–1.0 mL	
>25–50 mm	1.0–2.0 mL	
>50–<100 mm	2.0–4.0 mL	

Application Notes and Experimental Protocols

This section provides a detailed, synthesized protocol for the intratumoral injection of ADU-S100 based on published preclinical and clinical methodologies. All procedures involving the handling and administration of the compound should be performed using aseptic techniques in an appropriate laboratory setting (e.g., a biosafety cabinet).

Part A: Materials and Reagents

- ADU-S100 (MIW815)
- Sterile, preservative-free Phosphate-Buffered Saline (PBS) for dilution
- Sterile, single-use syringes (e.g., 1 mL, 3 mL, 5 mL Luer-Lok)
- Sterile hypodermic needles of appropriate gauge and length for injection (e.g., 25-30G)
- Sterile 0.22 µm syringe filters

- Calipers for measuring subcutaneous tumors
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Part B: Reconstitution and Handling of ADU-S100

The causality behind this procedure is to ensure the compound is sterile, at the correct concentration, and stable for administration.

- Determine Required Concentration: Based on the experimental plan (e.g., preclinical dose of 50 µg), calculate the final concentration needed. A preclinical study diluted a 10 mg/mL stock to a 50 µg/mL working solution.[\[10\]](#)
- Aseptic Dilution:
 - Allow ADU-S100 stock solution and sterile PBS diluent to reach room temperature.
 - In a sterile field, use a sterile syringe to withdraw the calculated volume of ADU-S100 stock.
 - Transfer the stock solution into the vial of sterile PBS.
 - Gently mix by inverting the vial several times. Avoid vigorous shaking to prevent foaming or denaturation.
- Final Preparation: Draw the final diluted solution into the administration syringe. If desired, the solution can be passed through a sterile 0.22 µm filter during this step, although this is not explicitly detailed in all protocols.
- Storage: A diluted solution was stored at 4°C in a preclinical study.[\[10\]](#) Follow manufacturer or institutional guidelines for stability and storage of reconstituted solutions.

Part C: Protocol for Intratumoral Injection

This protocol integrates best practices derived from clinical trial designs to ensure accurate and effective delivery.

Step 1: Lesion Selection and Evaluation The choice of lesion is critical for safety and for obtaining meaningful data.

- **Accessibility:** Select a tumor that is safely accessible for repeated injections. For preclinical models, this is typically a subcutaneous tumor. For clinical applications, superficial lesions (e.g., melanoma, lymphoma) or deeper lesions accessible via image guidance are used.[\[1\]](#)
[\[3\]](#)
- **Size:** Lesions should be of a measurable size, typically with a longest diameter between 10 mm and 100 mm.[\[17\]](#) This ensures there is sufficient volume for injection without immediate leakage and allows for accurate response assessment.
- **Safety:** Avoid injecting tumors that are necrotic, ulcerated, or encasing major vascular structures to minimize risk of bleeding or other complications.[\[17\]](#)
- **Biopsy Considerations:** If pharmacodynamic monitoring is planned, ensure the injected lesion and a separate, non-injected distal lesion are accessible for baseline and on-treatment biopsies.[\[16\]](#)[\[17\]](#)

Step 2: Dose and Volume Calculation The injection volume is scaled to the tumor size to ensure adequate distribution of the agent without causing excessive pressure within the lesion.

- Using calipers, measure the longest diameter (L) of the target lesion.
- Determine the total dose to be administered based on the study design (e.g., 50 µg, 800 µg).
- Using the table below (derived from clinical protocols), determine the appropriate total injection volume.[\[11\]](#)[\[8\]](#)
- Ensure the final concentration of the prepared ADU-S100 solution allows for the total dose to be delivered within the specified volume.

Longest Lesion Diameter	Recommended Injection Volume
10 mm – 25 mm	0.5 mL – 1.0 mL
>25 mm – 50 mm	1.0 mL – 2.0 mL
>50 mm – <100 mm	2.0 mL – 4.0 mL

Step 3: Injection Procedure The goal is to deposit the drug evenly throughout the tumor mass.

- Prepare the injection site according to institutional guidelines (e.g., cleaning with an alcohol swab).
- Insert the needle into the tumor mass.
- Distribute the Dose: Instead of a single bolus injection, administer the total volume by dividing it across multiple injection tracts. This is achieved by partially withdrawing the needle and redirecting it to different areas within the tumor ("fanning" technique). This practice helps ensure more uniform drug distribution.
- Inject Slowly: Administer the solution slowly. Tumors often have high interstitial fluid pressure, which can cause resistance and leakage of the injectate from the needle entry point.^[8] A slow, steady injection helps mitigate this.
- After the full volume is administered, wait a few seconds before withdrawing the needle to minimize leakage along the needle tract.
- Apply gentle pressure to the injection site with sterile gauze if necessary.

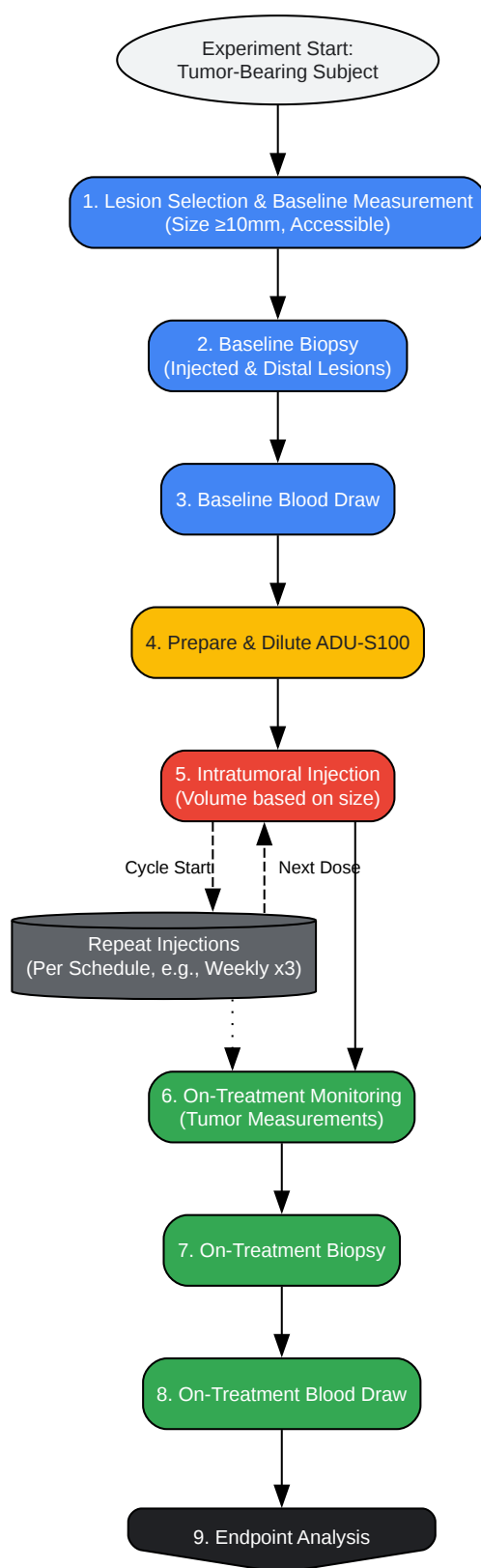
Step 4: Dosing Schedule Adherence to a consistent schedule is critical for evaluating efficacy. Schedules are typically designed to repeatedly stimulate the immune system. A common regimen from clinical trials is weekly intratumoral injections for three consecutive weeks, followed by a one-week rest period, with this 4-week cycle repeated.^{[11][12]}

Part D: Monitoring and Endpoint Analysis

A self-validating protocol requires robust methods for assessing the biological and clinical effects of the intervention.

- **Tumor Response:** Regularly measure the dimensions of both the injected and any distal, non-injected tumors using calipers or appropriate imaging modalities.[\[10\]](#) This allows for assessment of local tumor control and potential abscopal effects.
- **Pharmacodynamic Analysis:** Collect tumor biopsies at baseline and on-treatment (e.g., during cycle 2 or 3).[\[18\]](#) These samples are invaluable for analyzing changes in the tumor immune microenvironment via techniques such as:
 - Immunohistochemistry (IHC) or Immunofluorescence (IF) for immune cell markers (e.g., CD8, CD4, CD68) and immune checkpoint molecules (e.g., PD-L1).[\[10\]](#)
 - RT-PCR or RNA-Seq to quantify the expression of key genes in the STING pathway (e.g., IFNB1, CXCL10, TNF).[\[10\]](#)
- **Systemic Immune Monitoring:** Collect peripheral blood samples at baseline and at specified time points post-injection. These can be used to:
 - Measure plasma concentrations of key cytokines (e.g., IFN- β , IL-6, CXCL10) via ELISA or multiplex assays to confirm systemic immune activation.[\[11\]](#)[\[18\]](#)
 - Analyze peripheral blood mononuclear cells (PBMCs) by flow cytometry or T-cell receptor sequencing to detect changes in immune cell populations and T-cell clonal expansion.[\[11\]](#)

Experimental Workflow and Scientific Considerations



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Figure 2: General Experimental Workflow for Intratumoral ADU-S100 Administration.

Scientific Considerations and Troubleshooting:

- **Injection Technique:** The method of injection is a critical variable. Inconsistent technique can lead to variability in results. It is imperative to standardize the procedure (needle size, injection speed, fanning technique) across all subjects in a study.
- **Overcoming Resistance:** The limited efficacy of ADU-S100 as a monotherapy in clinical trials suggests that tumors possess mechanisms to resist STING-induced immunity.[\[11\]](#) This provides a strong rationale for combining ADU-S100 with other immunotherapies, particularly PD-1/PD-L1 checkpoint inhibitors, which act to release the "brakes" on the T-cells that STING activation helps to prime.[\[8\]](#)[\[10\]](#)
- **Tumor Accessibility:** Not all tumors are amenable to direct injection. The development of this therapeutic class has benefited from advances in interventional radiology, which allows for precise, image-guided injection into visceral or deep-seated lesions.[\[1\]](#)[\[3\]](#)
- **Alternative Delivery Systems:** While i.t. injection is the primary route for ADU-S100, its rapid systemic clearance has prompted research into alternative delivery systems, such as liposomal formulations, which are being explored to enable systemic administration and potentially target metastatic disease more broadly.[\[14\]](#)[\[19\]](#)

Conclusion

Intratumoral injection of the STING agonist ADU-S100 is a potent immunotherapeutic strategy with a well-defined mechanism of action and a favorable safety profile. It effectively activates innate immune pathways directly within the tumor, creating a pro-inflammatory microenvironment capable of driving a robust, tumor-specific adaptive immune response. While single-agent efficacy may be modest, its ability to prime the TME provides a powerful rationale for its use in combination with other immunotherapies. The protocols and considerations outlined in this guide, grounded in extensive preclinical and clinical data, provide a solid framework for researchers and drug developers to effectively apply this promising therapeutic modality in the ongoing effort to overcome cancer's resistance to immune attack.

References

- Meric-Bernstam, F., et al. (2022). Phase I Dose-Escalation Trial of MIW815 (ADU-S100), an Intratumoral STING Agonist, in Patients with Advanced/Metastatic Solid Tumors or

Lymphomas. Clinical Cancer Research. Available at: [\[Link\]](#)

- ClinicalTrials.gov. (2020). Study of the Safety and Efficacy of MIW815 With PDR001 in Patients With Advanced/Metastatic Solid Tumors or Lymphomas. National Library of Medicine. Available at: [\[Link\]](#)
- Dana-Farber Cancer Institute. (n.d.). A Phase I, open label, multicenter study of the safety and efficacy of MIW815 (ADU-S100) administered by intratumoral injection to patients with advanced/metastatic solid tumors or lymphomas. Retrieved from [\[Link\]](#)
- Meric-Bernstam, F., et al. (2022). Phase I Dose-Escalation Trial of MIW815 (ADU-S100), an Intratumoral STING Agonist, in Patients with Advanced/Metastatic Solid Tumors or Lymphomas. PubMed. Available at: [\[Link\]](#)
- Sintim, H. O., & Gursoy, U. K. (2021). Bacterial Cyclic Dinucleotides and the cGAS–cGAMP–STING Pathway: A Role in Periodontitis? UTUPub. Available at: [\[Link\]](#)
- Kinkead, H. L., et al. (2018). Modified STING-activating cyclic dinucleotide derivatives significantly enhance the anti-tumor activity of therapeutic vaccines. Journal for ImmunoTherapy of Cancer. Available at: [\[Link\]](#)
- Piha-Paul, S. A., et al. (2022). Combination of the STING Agonist MIW815 (ADU-S100) and PD-1 Inhibitor Spartalizumab in Advanced/Metastatic Solid Tumors or Lymphomas: An Open-Label, Multicenter, Phase Ib Study. Clinical Cancer Research. Available at: [\[Link\]](#)
- Zaidi, A. H., et al. (2021). Intratumoral immunotherapy with STING agonist, ADU-S100, induces CD8+ T-cell mediated anti-tumor immunity in an esophageal adenocarcinoma model. Oncotarget. Available at: [\[Link\]](#)
- National Cancer Institute. (n.d.). Definition of STING-activating cyclic dinucleotide agonist ADU-S100. NCI Drug Dictionary. Retrieved from [\[Link\]](#)
- Wang, Y., et al. (2024). Novel Modifications and Delivery Modes of Cyclic Dinucleotides for STING Activation in Cancer Treatment. International Journal of Molecular Sciences. Available at: [\[Link\]](#)

- Wilson, E. B., et al. (2022). Chemical and Biomolecular Strategies for STING Pathway Activation in Cancer Immunotherapy. ACS Publications. Available at: [\[Link\]](#)
- Luo, M., et al. (2023). Enhancing STING activation by cyclic dinucleotide-manganese particles for systemic cancer immunotherapy. Journal of Clinical Oncology. Available at: [\[Link\]](#)
- Sweis Lab. (2022). Phase I Dose-Escalation Trial of MIW815 (ADU-S100), an Intratumoral STING Agonist, in Patients with Advanced/Metastatic Solid Tumors or Lymphomas. The University of Chicago. Available at: [\[Link\]](#)
- Gil, Z., et al. (2022). The Contemporary Landscape and Future Directions of Intratumoral Immunotherapy. The Oncologist. Available at: [\[Link\]](#)
- Lischalk, J. W., et al. (2024). Intratumoral Injection of Immunotherapeutics: State of the Art and Future Directions. Radiology. Available at: [\[Link\]](#)
- Zaidi, A. H., et al. (2021). Intratumoral immunotherapy with STING agonist, ADU-S100, induces CD8+ T-cell mediated anti-tumor immunity in an esophageal adenocarcinoma model. Oncotarget. Available at: [\[Link\]](#)
- Marabelle, A., et al. (2021). Intratumoral Immunotherapy: From Trial Design to Clinical Practice. Clinical Cancer Research. Available at: [\[Link\]](#)
- Demaria, O., et al. (2023). Cyto-IL-15 synergizes with the STING agonist ADU-S100 to eliminate prostate tumors and confer durable immunity in mouse models. Frontiers in Immunology. Available at: [\[Link\]](#)
- Chinook Therapeutics, Inc. (2021). Clinical Trial Protocol ADU-CL-20. Available at: [\[Link\]](#)
- ResearchGate. (2021). Phase I Dose-Escalation Trial of MIW815 (ADU-S100), an Intratumoral STING Agonist, in Patients with Advanced/Metastatic Solid Tumors or Lymphomas. Request PDF. Available at: [\[Link\]](#)
- Flood, B. A., et al. (2019). STING pathway agonism as a cancer therapeutic. Immunological Reviews. Available at: [\[Link\]](#)

- ScienceDirect. (2025). INTRATUMORAL IMMUNOTHERAPY: A NEW HOPE IN THE TREATMENT OF ADVANCED CANCER. Available at: [\[Link\]](#)
- Booking Health. (2025). Intratumoral Immunotherapy Mechanisms Advances. Retrieved from [\[Link\]](#)
- Zaidi, A. H., et al. (2021). Intratumoral immunotherapy with STING agonist, ADU-S100, induces CD8+ T-cell mediated anti-tumor immunity in an esophageal adenocarcinoma model. Oncotarget. Available at: [\[Link\]](#)
- Liu, Y., et al. (2023). Liposomal Delivery of MIW815 (ADU-S100) for Potentiated STING Activation. MDPI. Available at: [\[Link\]](#)
- Sivick, K. E., et al. (2018). A STING agonist given with OX40 receptor and PD-L1 modulators primes immunity and reduces tumor growth in tolerized mice. Science Translational Medicine. Available at: [\[Link\]](#)
- Jekle, A., et al. (2020). Preclinical characterization of ALG-031048, a novel STING agonist with potent anti-tumor activity in mice. Cancer Research. Available at: [\[Link\]](#)
- ClinicalTrials.gov. (n.d.). Study Details | NCT02675439 | Safety and Efficacy of MIW815 (ADU-S100) +/- Ipilimumab in Patients With Advanced/Metastatic Solid Tumors or Lymphomas. Retrieved from [\[Link\]](#)

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Sources

- 1. The Contemporary Landscape and Future Directions of Intratumoral Immunotherapy - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- 2. williamscancerinstitute.com [\[williamscancerinstitute.com\]](#)
- 3. pubs.rsna.org [\[pubs.rsna.org\]](#)

- 4. STING pathway agonism as a cancer therapeutic - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 5. Intratumoral immunotherapy with STING agonist, ADU-S100, induces CD8+ T-cell mediated anti-tumor immunity in an esophageal adenocarcinoma model | Oncotarget [oncotarget.com]
- 6. Novel Modifications and Delivery Modes of Cyclic Dinucleotides for STING Activation in Cancer Treatment - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 7. Facebook [[cancer.gov](https://www.facebook.com/cancer.gov/)]
- 8. Combination of the STING Agonist MIW815 (ADU-S100) and PD-1 Inhibitor Spartalizumab in Advanced/Metastatic Solid Tumors or Lymphomas: An Open-Label, Multicenter, Phase Ib Study - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 9. Modified STING-activating cyclic dinucleotide derivatives significantly enhance the anti-tumor activity of therapeutic vaccines - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 10. Intratumoral immunotherapy with STING agonist, ADU-S100, induces CD8+ T-cell mediated anti-tumor immunity in an esophageal adenocarcinoma model - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 11. aacrjournals.org [aacrjournals.org]
- 12. Phase I Dose-Escalation Trial of MIW815 (ADU-S100), an Intratumoral STING Agonist, in Patients with Advanced/Metastatic Solid Tumors or Lymphomas - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Phase I Dose-Escalation Trial of MIW815 (ADU-S100), an Intratumoral STING Agonist, in Patients with Advanced/Metastatic Solid Tumors or Lymphomas | Sweis Lab | University of Chicago [sweislab.uchicago.edu]
- 14. mdpi.com [mdpi.com]
- 15. ClinicalTrials.gov [clinicaltrials.gov]
- 16. A Phase I, open label, multicenter study of the safety and efficacy of MIW815 (ADU-S100) administered by intratumoral injection to patients with advanced/metastatic solid tumors or lymphomas | Dana-Farber Cancer Institute [dana-farber.org]
- 17. ClinicalTrials.gov [clinicaltrials.gov]
- 18. researchgate.net [researchgate.net]
- 19. ascopubs.org [ascopubs.org]
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